

# Industrial production of ethylenediamine via dichloroethane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Ethylenediamine*

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An In-depth Technical Guide to the Industrial Production of **Ethylenediamine** via the Dichloroethane Process

## Introduction

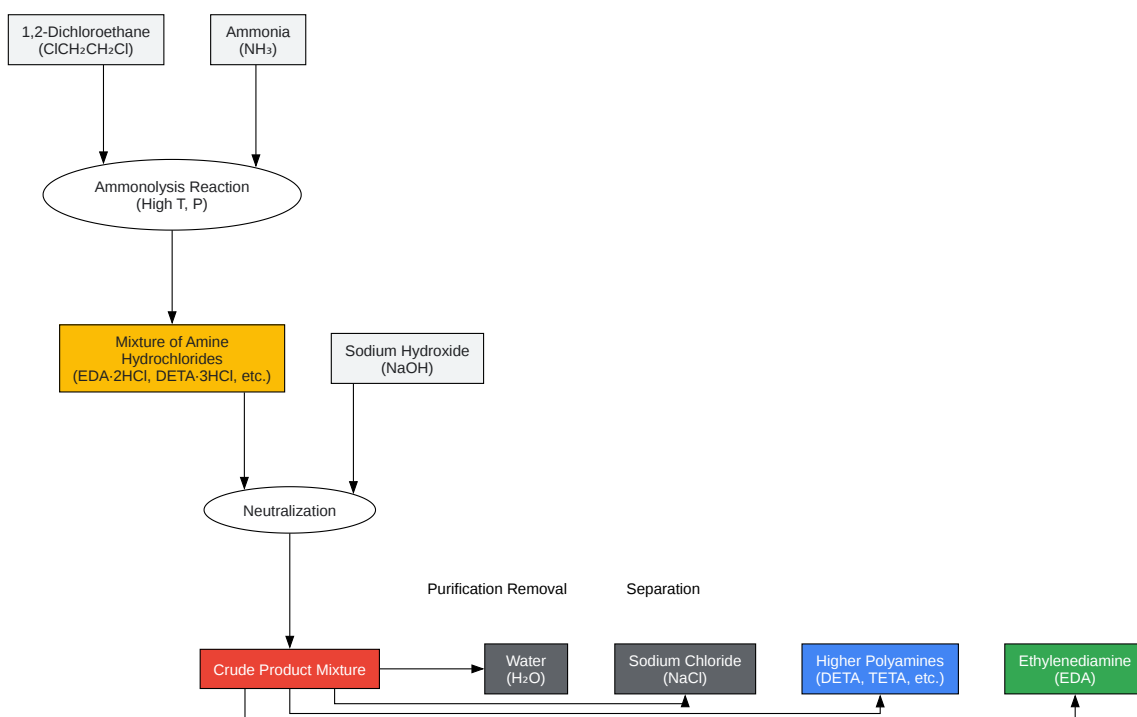
**Ethylenediamine** (EDA), a colorless liquid with an ammonia-like odor, is a foundational building block in the chemical industry.<sup>[1][2]</sup> It is the simplest of the polyethylene amines and is utilized extensively in the synthesis of chelating agents like EDTA, fungicides, pharmaceuticals, and as a curing agent for epoxy resins.<sup>[2][3][4]</sup> In 1998, global production was approximately 500,000 tonnes, underscoring its industrial significance.<sup>[1][2]</sup> While several synthetic routes exist, including the reaction of ethanolamine and ammonia, the dominant industrial method remains the reaction of 1,2-dichloroethane (EDC) with ammonia.<sup>[1][3][5]</sup> This process, often referred to as the EDC process, involves a high-pressure, high-temperature reaction followed by a series of neutralization and purification steps.<sup>[1][5][6]</sup> This guide provides a detailed technical overview of the EDC process for producing **ethylenediamine**, tailored for researchers, scientists, and drug development professionals.

## Core Chemistry and Reaction Mechanism

The industrial synthesis of **ethylenediamine** from 1,2-dichloroethane is a nucleophilic substitution reaction. The process can be broken down into two primary chemical stages: ammonolysis and neutralization.

- Ammonolysis: 1,2-dichloroethane is treated with a large excess of ammonia in an aqueous medium under elevated temperature and pressure.<sup>[1][6]</sup> The ammonia acts as a nucleophile, displacing the chloride ions on the dichloroethane molecule. This reaction generates hydrogen chloride (HCl), which immediately reacts with the basic amine groups to form amine hydrochlorides.<sup>[1]</sup>
  - Primary Reaction:  $\text{ClCH}_2\text{CH}_2\text{Cl} + 2 \text{NH}_3 \rightarrow \text{H}_3\text{N}^+\text{CH}_2\text{CH}_2\text{N}^+\text{H}_3 + 2\text{Cl}^-$
- Formation of Byproducts: The initial product, **ethylenediamine**, still possesses nucleophilic amine groups. These can further react with dichloroethane, leading to the formation of a series of higher molecular weight polyethylene amines, such as Diethylenetriamine (DETA) and Triethylenetetramine (TETA), as well as cyclic byproducts like piperazine (PIP).<sup>[1][5]</sup> The product distribution is highly dependent on the reaction conditions, particularly the molar ratio of ammonia to dichloroethane.
- Neutralization: The mixture of amine hydrochlorides is then treated with a strong base, typically sodium hydroxide (NaOH), to liberate the free amines and produce sodium chloride (NaCl) as a salt byproduct.<sup>[1][5]</sup>
  - Neutralization Reaction:  $\text{H}_3\text{N}^+\text{CH}_2\text{CH}_2\text{N}^+\text{H}_3 + 2\text{Cl}^- + 2 \text{NaOH} \rightarrow \text{H}_2\text{NCH}_2\text{CH}_2\text{NH}_2 + 2 \text{NaCl} + 2 \text{H}_2\text{O}$

The overall simplified reaction is often represented as:  $\text{ClCH}_2\text{CH}_2\text{Cl} + 4 \text{NH}_3 \rightarrow \text{H}_2\text{NCH}_2\text{CH}_2\text{NH}_2 + 2 \text{NH}_4\text{Cl}$ <sup>[2]</sup>



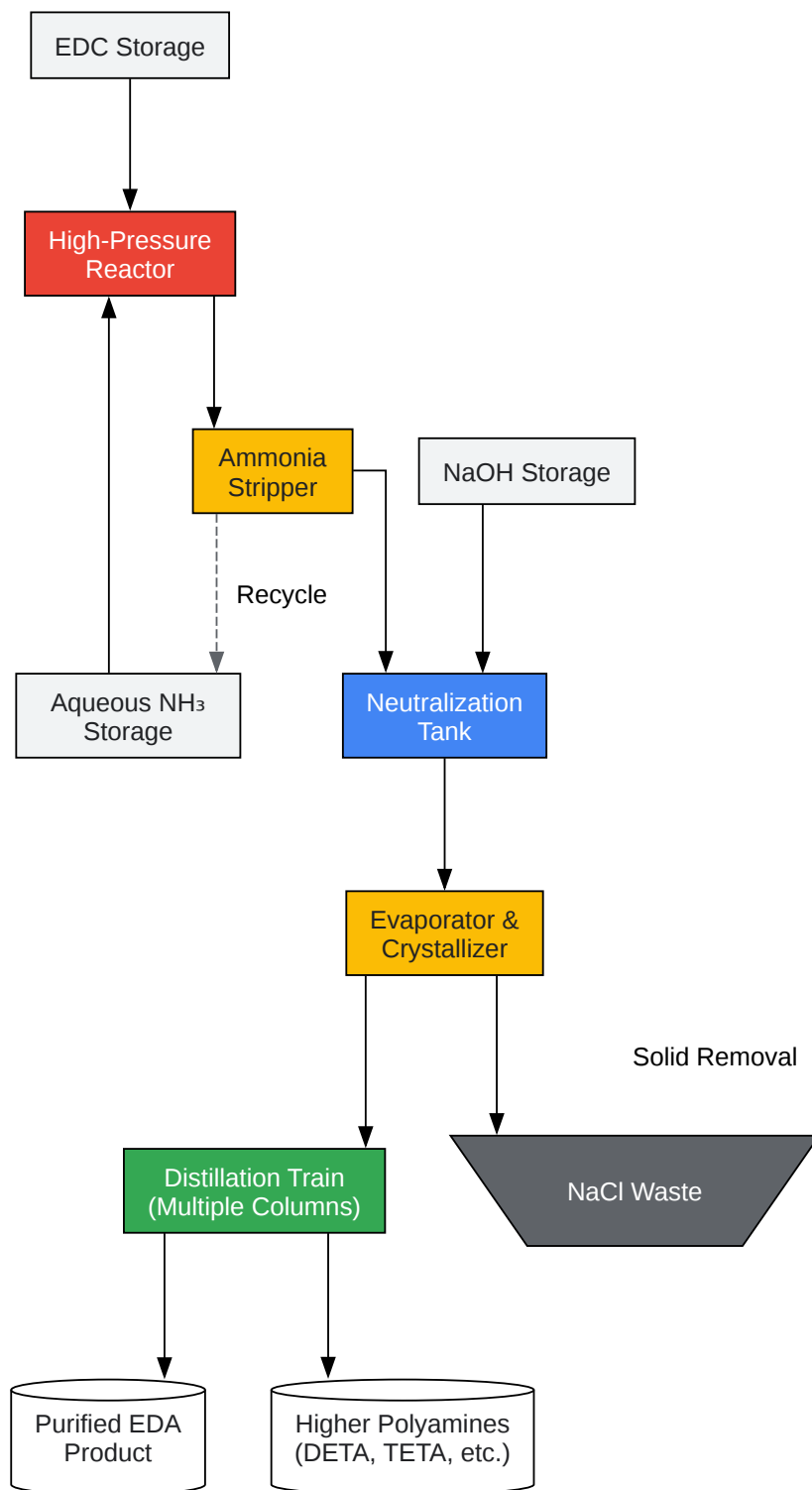
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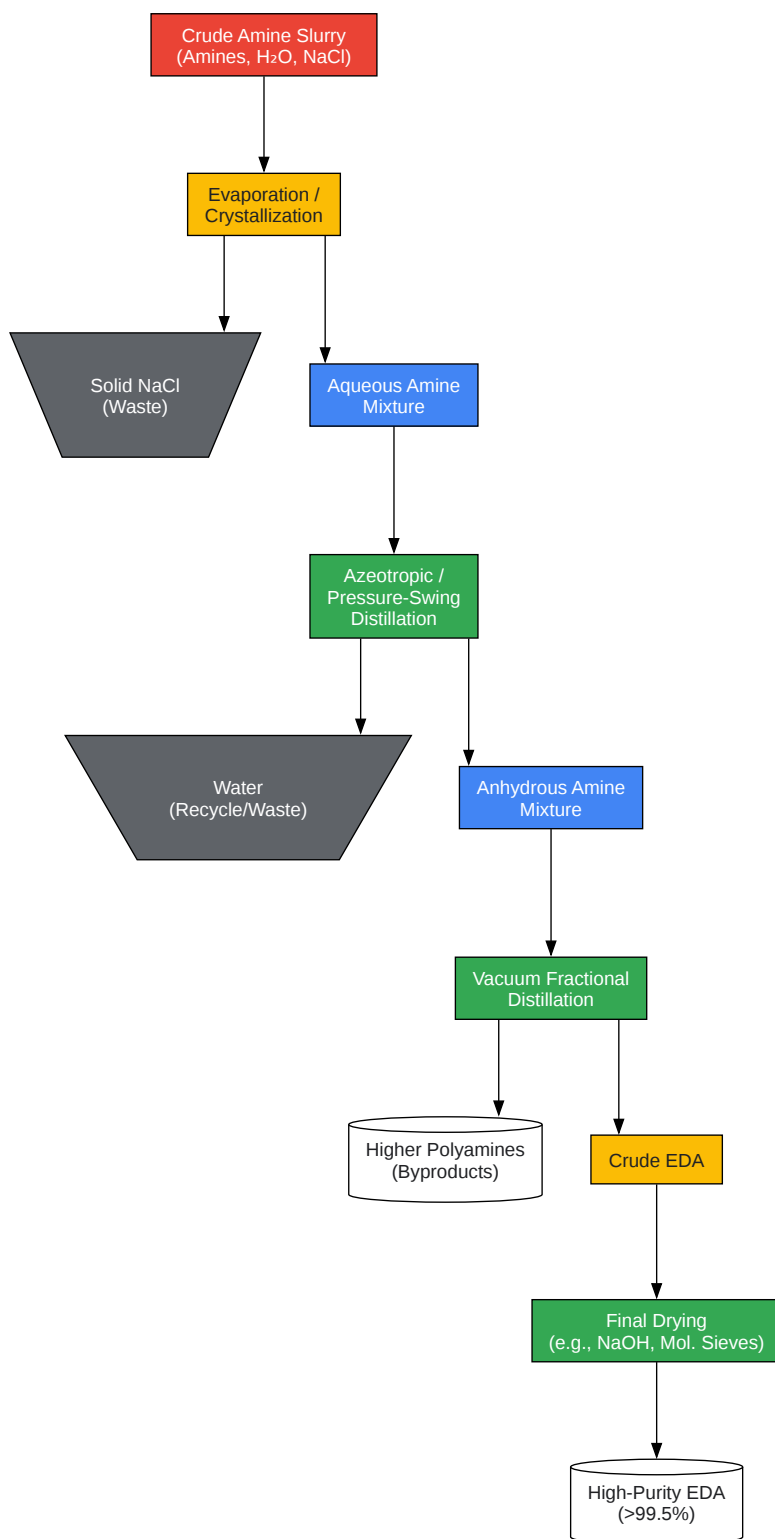
**Caption:** Chemical pathway for **ethylenediamine** synthesis from dichloroethane.

## Industrial Process Workflow

The commercial production of **ethylenediamine** via the EDC route is a continuous process involving several key unit operations. The process is designed to handle corrosive materials at high temperatures and pressures and to efficiently separate a complex mixture of products.

- **Feed Preparation & Reaction:** Liquid 1,2-dichloroethane and a significant molar excess of aqueous ammonia are continuously fed into a high-pressure reactor, which is typically a tubular or plug flow reactor.<sup>[5][7]</sup> The mixture is heated to the target reaction temperature to facilitate the ammonolysis reaction.
- **Ammonia Stripping:** The effluent from the reactor, containing amine hydrochlorides, unreacted ammonia, and byproducts, is sent to a stripper to remove and recycle the excess ammonia.<sup>[7]</sup>
- **Neutralization:** The ammonia-stripped stream is then mixed with a concentrated sodium hydroxide solution in a neutralization vessel. This step converts the amine hydrochlorides to free amines.<sup>[5][7]</sup>
- **Salt Removal:** The resulting mixture is a slurry containing the organic amine products and an aqueous solution saturated with sodium chloride. This stream is fed to an evaporator or crystallizer where water is boiled off, causing the sodium chloride to precipitate.<sup>[5]</sup> The solid salt is then removed via filtration or centrifugation.
- **Purification Train:** The crude amine mixture, now largely free of salt, enters a series of distillation columns for purification.
  - **Dehydration:** Water is removed, often requiring special considerations due to the formation of an azeotrope with **ethylenediamine**.<sup>[8][9]</sup>
  - **Fractional Distillation:** A train of columns operating under vacuum separates the individual polyethylene amines based on their boiling points. **Ethylenediamine**, being the lightest product, is collected from the top of the first column, while DETA, TETA, and other heavier polyamines are collected from subsequent columns.<sup>[1]</sup>





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## References

- 1. Ethylenediamine - Wikipedia [en.wikipedia.org]
- 2. Ethylenediamine [chemeurope.com]
- 3. CN103752345A - Catalyst for preparing ethylenediamine - Google Patents [patents.google.com]
- 4. researchgate.net [researchgate.net]
- 5. US8188318B2 - Method of manufacturing ethyleneamines - Google Patents [patents.google.com]
- 6. Ethylenediamine - Sciencemadness Wiki [sciencemadness.org]
- 7. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 8. Purification of Ethylenediamine - Chempedia - LookChem [lookchem.com]
- 9. SA516371832B1 - Method for the distillative purification of ethylenediamine (eda) - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Industrial production of ethylenediamine via dichloroethane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b042938#industrial-production-of-ethylenediamine-via-dichloroethane]

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